

# Operational Guide: Safe Disposal of 7-Bromoquinoline-2-carboxylic acid

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	7-Bromoquinoline-2-carboxylic acid
CAS No.:	1057217-63-6
Cat. No.:	B592057

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## Executive Summary: The "Do Not" List

For immediate reference at the laboratory bench.

- DO NOT dispose of down the drain (sink).[1] This compound is toxic to aquatic life and a halogenated pollutant.
- DO NOT dispose of in regular trash. It is a regulated chemical waste.[2]
- DO NOT mix with non-halogenated solvents (e.g., Acetone, Methanol) unless necessary.[3] Once mixed, the entire volume must be treated as expensive halogenated waste.[3]
- DO NOT autoclave. Thermal decomposition can release toxic bromide vapors.

## Chemical Intelligence & Hazard Profile

To dispose of a chemical safely, you must understand its reactivity and regulatory status. **7-Bromoquinoline-2-carboxylic acid** is a halogenated aromatic acid. Its bromine substituent

mandates specific incineration protocols to prevent the formation of dioxin-like byproducts or incomplete combustion.

## Identification & Properties

Property	Data
Chemical Name	7-Bromoquinoline-2-carboxylic acid
CAS Number	1057217-63-6
Formula	C <sub>10</sub> H <sub>6</sub> BrNO <sub>2</sub>
Molecular Weight	252.06 g/mol
Physical State	Solid (Off-white to pale yellow powder)
Acidity (pKa)	~3-4 (Predicted; carboxylic acid)

## Hazard Classification (GHS)

Based on structural analogs and safety data sheets for halogenated quinolines, treat this compound with the following precautions [1, 2]:

- H301: Toxic if swallowed. (High Priority)[4]
- H315: Causes skin irritation.[5][6]
- H319: Causes serious eye irritation.[5][6]
- H335: May cause respiratory irritation.[5][6]

## Segregation Logic: The "Halogen Rule"

In waste management, the presence of the bromine atom at position 7 is the deciding factor.

The Rule: Any waste stream containing **7-Bromoquinoline-2-carboxylic acid** must be classified as Halogenated Waste.

- Why? Halogenated compounds require higher incineration temperatures (often >1100°C) and specific scrubbing systems to neutralize acid gases (HBr) generated during combustion.

- **Cost Implication:** Mixing this compound into a non-halogenated solvent drum (e.g., pure Acetone waste) reclassifies the entire drum as halogenated, significantly increasing disposal costs [3].[3]

## Step-by-Step Disposal Protocols

### Scenario A: Disposal of Pure Solid (Excess Reagent)

Use this for expired shelf product or weighing errors.

- **Container Selection:** Use a wide-mouth high-density polyethylene (HDPE) or glass jar.
- **Labeling:** Affix a hazardous waste tag immediately.
  - **Chemical Name:** "**7-Bromoquinoline-2-carboxylic acid**" (No abbreviations).
  - **Hazard Checkbox:** Check "Toxic" and "Irritant".
  - **Constituents:** "100% Solid".
- **Transfer:** Transfer solid using a disposable spatula. Do not generate dust.[5][6][7][8]
- **Secondary Containment:** Place the closed jar into a secondary bin until pickup.

### Scenario B: Disposal of Reaction Mixtures (Liquid Waste)

Use this for mother liquors, filtrates, or reaction solvents containing the compound.

- **Segregation:** Do not pour into the general "Organic Solvents" carboy. You must use the "Halogenated Waste" carboy.
  - **Note:** Even if the solvent is Methanol (non-halogenated), the solute (7-Bromo...) makes the solution halogenated.
- **Compatibility Check:** Ensure the waste stream does not contain strong oxidizers or strong bases, which could react with the carboxylic acid moiety.
- **Labeling:**

- List the solvent (e.g., "95% Dichloromethane").
- List the solute: "5% **7-Bromoquinoline-2-carboxylic acid**".
- pH Check: If the solution is highly acidic ( $\text{pH} < 2$ ) due to the carboxylic acid, consider notifying your waste handler, though standard halogenated streams can usually accept weak acids.

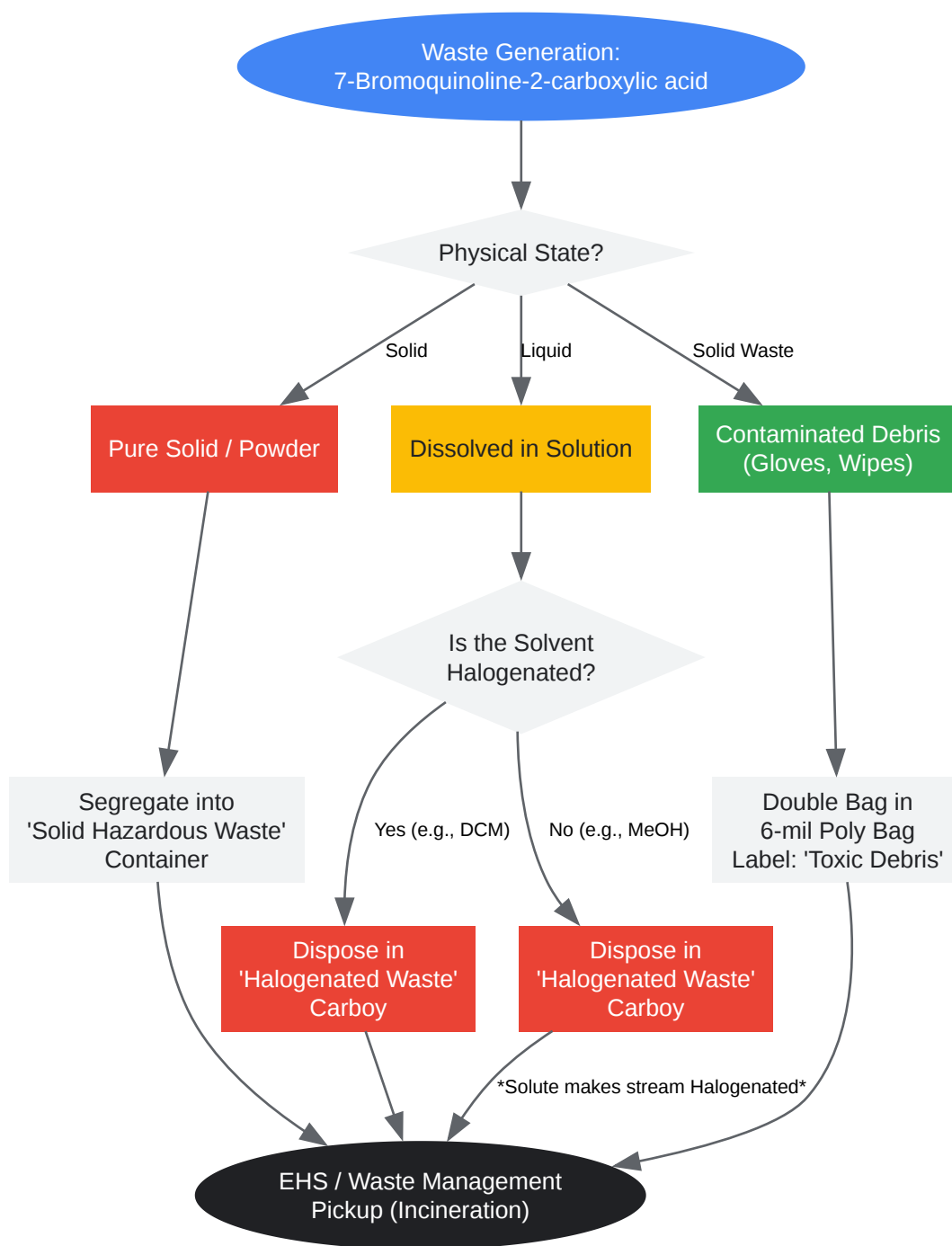
## Scenario C: Contaminated Debris

Use this for gloves, weigh boats, and paper towels.

- Collection: Collect in a clear, 6-mil polyethylene bag or a dedicated solid waste bucket.
- Classification: Label as "Solid Debris Contaminated with Halogenated Toxic Material".
- Sharps: If needles/syringes were used, they go into a Red Sharps Container, not the trash.

## Visual Workflow: Decision Matrix

The following diagram illustrates the logical flow for disposing of this specific compound.



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Figure 1: Decision matrix for segregating **7-Bromoquinoline-2-carboxylic acid** waste streams. Note that all liquid streams default to "Halogenated" due to the bromine content of the solute.

## Emergency Response: Spills

Because this compound is solid and toxic (H301), dust control is the primary concern during a spill.

- Evacuate & PPE: Clear the immediate area. Wear nitrile gloves (double gloving recommended), lab coat, and safety goggles. If powder is airborne, use an N95 or P100 respirator.
- Containment: Cover the spill with a damp paper towel to prevent dust dispersion. Do not dry sweep.[1]
- Cleanup:
  - Scoop up the damp material and place it in a hazardous waste jar.
  - Wipe the surface with a soap/water solution.[4][6][7]
  - Test the surface pH with litmus paper to ensure all acid is removed.
- Disposal: Label the cleanup debris as "Hazardous Waste: Toxic Solid Debris" [4].

## References

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